

2-Aminoisobutyronitrile structural formula and isomers

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 2-Amino-2-methylpropanenitrile

Cat. No.: B028548

Get Quote

An In-depth Technical Guide to 2-Aminoisobutyronitrile: Structural Formula and Isomers

This technical guide provides a comprehensive overview of 2-aminoisobutyronitrile, including its structural formula, its various isomers, physicochemical properties, and common synthetic methodologies. This document is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

2-Aminoisobutyronitrile: Core Structure

2-Aminoisobutyronitrile, also known as 2-amino-2-methylpropionitrile, is an organic compound featuring a nitrile and an amino group attached to the same tertiary carbon.[1][2] Its molecular formula is $C_4H_8N_2$.[1]

Caption: Structural formula of 2-Aminoisobutyronitrile.

Isomers of 2-Aminoisobutyronitrile (C₄H₈N₂)

Isomers are compounds that share the same molecular formula but have different structural arrangements. The molecular formula C₄H₈N₂ gives rise to several structural and stereoisomers.[3][4][5][6]

Structural Isomers

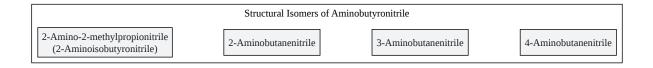
Structural isomers have different connectivity of atoms.[7] For C₄H₈N₂, these primarily include positional isomers, where the amino and cyano groups are at different positions on the butane



backbone, and chain isomers, which involve a branched carbon skeleton.

Key Positional Isomers of Aminobutyronitrile:

- 2-Aminobutanenitrile: The amino and cyano groups are on the second carbon of a butane chain. This molecule contains a chiral center at the second carbon, and therefore exists as a pair of enantiomers (R and S).[8]
- 3-Aminobutanenitrile: The amino group is on the third carbon and the cyano group is on the first. This also possesses a chiral center at the third carbon, leading to enantiomers.[9][10]
- 4-Aminobutanenitrile: The amino group is on the fourth carbon, at the opposite end of the chain from the cyano group.[11]
- 1-Amino-1-cyanopropane: An alternative name for 2-aminobutanenitrile.[8]



Click to download full resolution via product page

Caption: Key structural isomers of 2-Aminoisobutyronitrile.

Stereoisomers

Stereoisomers have the same connectivity but differ in the spatial arrangement of atoms. As mentioned, some structural isomers of 2-aminoisobutyronitrile are chiral and exist as enantiomers. 2-Aminoisobutyronitrile itself does not have a chiral center and therefore does not have enantiomers.

Physicochemical Properties

The properties of 2-aminoisobutyronitrile and its isomers vary based on their molecular structure.



Property	2- Aminoisobutyr onitrile	2- Aminobutanen itrile	4- Aminobutanen itrile	Reference
Molecular Formula	C4H8N2	C4H8N2	C4H8N2	[1][8][11]
Molecular Weight	84.12 g/mol	84.12 g/mol	84.12 g/mol	[1][8][11]
Physical State	Liquid	-	-	[1]
Hydrogen Bond Donor Count	1	1	1	[1][8][11]
Hydrogen Bond Acceptor Count	2	2	2	[2]
Topological Polar Surface Area	49.8 Ų	49.8 Ų	49.8 Ų	[2]
LogP	-0.3	0	-0.6	[1][8][11]

Experimental Protocols Synthesis of α -Aminonitriles: The Strecker Synthesis

A common method for synthesizing α -aminonitriles, including 2-aminoisobutyronitrile, is the Strecker synthesis.[12][13] This reaction involves the treatment of an aldehyde or ketone with ammonia and a cyanide source.

General Protocol for the Synthesis of 2-Aminoisobutyronitrile:

- Reaction Setup: A solution of ammonium chloride in water is prepared in a round-bottomed flask and cooled in an ice bath.
- Addition of Ketone: Acetone (propanone) dissolved in a suitable solvent like ether is added to the cooled solution with stirring.
- Cyanide Addition: A solution of sodium cyanide or potassium cyanide in water is added slowly to the mixture, maintaining a low temperature to control the exothermic reaction.



- Formation of Aminonitrile: The reaction mixture is stirred for a period, allowing for the formation of 2-aminoisobutyronitrile from the intermediate acetone cyanohydrin. The excess ammonia is crucial for this step.[13]
- Extraction and Purification: The product is typically extracted from the aqueous layer using an organic solvent. The organic extracts are then combined, dried, and the solvent is removed to yield the crude aminonitrile, which can be further purified.

Workflow for Strecker Synthesis of 2-Aminoisobutyronitrile Start Combine Acetone, Ammonium Chloride, and Sodium Cyanide Stir at low temperature (e.g., 0-10°C) Extract with organic solvent (e.g., ether) Dry and evaporate solvent 2-Aminoisobutyronitrile End



Click to download full resolution via product page

Caption: Generalized workflow for the Strecker synthesis.

Characterization Techniques

The structural elucidation and confirmation of 2-aminoisobutyronitrile and its isomers are typically performed using a combination of spectroscopic methods:

- Infrared (IR) Spectroscopy: To identify the characteristic vibrational frequencies of the nitrile (-C≡N) and amino (-NH₂) functional groups.[14][15]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR provide detailed information about the chemical environment of the hydrogen and carbon atoms, allowing for the differentiation of isomers.
- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern of the molecule, confirming its elemental composition.[16]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. 2-Amino-2-methylpropionitrile | C4H8N2 | CID 88022 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [wap.guidechem.com]
- 3. m.youtube.com [m.youtube.com]
- 4. 9 constituent isomers of molecular formula C4H8Cl2, C4H8Br2, C4H8F2 or C4H8l2 condensed structural formula skeletal formula R/S optical isomers chain positional isomerism isomers of C4H8Cl2 C4H8Br2 C4H8F2 C4H8l2 uses applications of isomers Doc Brown's revision notes for advanced level organic chemistry courses [docbrown.info]
- 5. 102 selected isomers of molecular formula C4H8O2 carboxylic acids & esters aldehydes ketones alkenes diols enols structural isomers carbon chain isomers structural formula

Foundational & Exploratory





skeletal formula of hydroxybutanals hydroxybutanones alkene-diols heterocylic alicyclic compounds Doc Brown's advanced level chemistry revision notes for AQA Edexcel OCR Salters IB US honors courses [docbrown.info]

- 6. 5 Constitutional isomers of molecular formula C4H8 functional group isomers structural isomers carbon chain isomers structural formula skeletal formula of 6 distinct isomers including butene E/Z isomers cyclobutane uses properties Doc Brown's advanced level chemistry revision notes for AQA Edexcel OCR Salters IB US honors courses [docbrown.info]
- 7. savemyexams.com [savemyexams.com]
- 8. 2-Aminobutanenitrile | C4H8N2 | CID 419293 PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Page loading... [guidechem.com]
- 10. (S)-3-Aminobutanenitrile | C4H8N2 | CID 51418887 PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. 4-Aminobutanenitrile | C4H8N2 | CID 122953 PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. CN102295580A Improved process of method for preparing 2-amino butyronitrile -Google Patents [patents.google.com]
- 13. Organic Syntheses Procedure [orgsyn.org]
- 14. Benzonitrile, 2-amino- [webbook.nist.gov]
- 15. 2-Aminobenzonitrile | C7H6N2 | CID 72913 PubChem [pubchem.ncbi.nlm.nih.gov]
- 16. Isobutyronitrile [webbook.nist.gov]
- To cite this document: BenchChem. [2-Aminoisobutyronitrile structural formula and isomers].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b028548#2-aminoisobutyronitrile-structural-formula-and-isomers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]



Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com